Application Note: Precision Preparation of C19 Carnitine-d3 Internal Standard Stock Solutions

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Compound of Interest

Compound Name:	*Nonadecanoyl-L-carnitine-d3 (chloride)*
Cat. No.:	*B10853976*

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Introduction & Scientific Rationale

In the quantification of acylcarnitines by LC-MS/MS, particularly for newborn screening and fatty acid oxidation research, the selection of Internal Standards (IS) is critical. While matching deuterated standards (e.g., C16-d3 for C16) are ideal, cost and availability often necessitate the use of surrogate internal standards.

Nonadecanoyl-L-carnitine-d3 (C19 carnitine-d3) is a premier choice for quantifying Long-Chain Acylcarnitines (LCACs) and Very Long-Chain Acylcarnitines (VLCACs) for two mechanistic reasons:

- Non-Endogenous Nature: As an odd-chain fatty acid derivative, C19 carnitine is virtually absent in normal biological matrices, eliminating "background noise" that often plagues even-chain standards (e.g., C18).
- Hydrophobic Matching: Its retention time and ionization efficiency closely mirror critical analytes like Stearoylcarnitine (C18) and Arachidoylcarnitine (C20), ensuring accurate compensation for matrix effects.

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However, the preparation of C19-d3 stocks presents a specific physicochemical challenge: Solubility. Unlike short-chain acylcarnitines (C2-C8), which are highly soluble in methanol, C19-d3 is significantly more hydrophobic. Standard protocols often fail by attempting to dissolve it in pure methanol at high concentrations, leading to precipitation and quantitation errors.

Material Specifications & Safety

- Compound: Nonadecanoyl-L-carnitine-d3 (chloride salt)[1]
- Synonyms: C19:0 Carnitine-d3, L-Carnitine nonadecanoyl ester-d3[1][2]
- Molecular Weight: ~481.2 Da (varies slightly by isotope enrichment)
- Physical State: Crystalline Solid[3]
- Storage: -20°C (desiccated)

Critical Solubility Data (Reference: Cayman Chemical [1])

Solvent	Solubility Limit (Approx.)	Suitability for Stock Prep
DMF	20 mg/mL	High (Primary Stock)
DMSO	14 mg/mL	High (Primary Stock)
Ethanol	10 mg/mL	Moderate
Methanol	Slightly Soluble (<1 mg/mL w/o heat)	Low (For Working Dilutions Only)
Water	Insoluble	Avoid (Promotes Hydrolysis)

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> *WARNING: Do not attempt to make a primary stock >1 mg/mL in 100% Methanol. It will likely crash out of solution upon freezing.*

Protocol: Primary Stock Solution Preparation (1 mg/mL)

This protocol uses DMSO (Dimethyl Sulfoxide) for the primary stock to ensure complete solubilization and long-term stability, followed by dilution in Methanol for working standards.

Reagents

- Nonadecanoyl-L-carnitine-d3 (≥99% isotopic purity)[1]
- DMSO (LC-MS Grade, Anhydrous)
- Methanol (LC-MS Grade)

Step-by-Step Methodology

Step 1: Gravimetric Quantification

- Equilibrate the C19-d3 vial to room temperature in a desiccator (prevents condensation).
- Weigh approximately 1.0 mg of C19-d3 into a tared, amber glass vial (silanized glass preferred to minimize adsorption).
- Record the exact mass (e.g.,

).

Step 2: Dissolution (The "Solvent Bridge" Method)

- Calculate the volume of DMSO required to achieve exactly 1.0 mg/mL.

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- Formula:

  .

- Add the calculated volume of DMSO.
- Vortex vigorously for 30 seconds.
- Sonicate for 5 minutes at ambient temperature. Verify the solution is crystal-clear.

Step 3: Aliquoting & Storage

- Divide the Primary Stock (1 mg/mL in DMSO) into small aliquots (e.g., 50 µL) in amber polypropylene microtubes.
- Store at -20°C.
  - Stability Note: DMSO freezes at 19°C. The stock will be solid in the freezer. Thaw completely and vortex before use.

Protocol: Working Standard Preparation

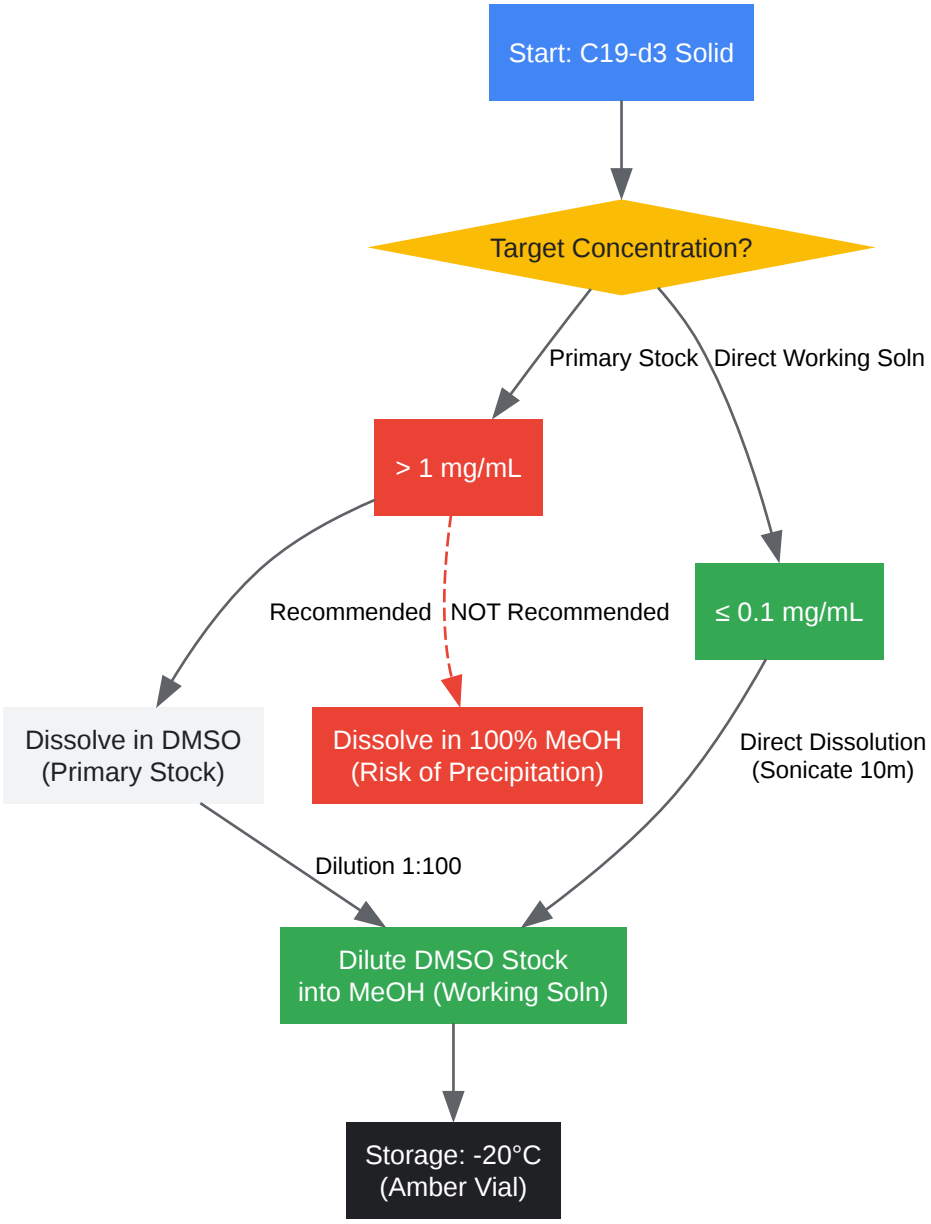
Target: 10 µg/mL (10,000 ng/mL) in Methanol.

- Thaw a 50 µL aliquot of the Primary Stock (1 mg/mL DMSO).
- Add 4.95 mL of Methanol to a 5 mL volumetric flask (or use precision pipetting).
- Add 50 µL of Primary Stock to the Methanol.
- Vortex immediately.
  - Result: The final solvent composition is ~1% DMSO / 99% Methanol. This ensures solubility while maintaining compatibility with LC-MS mobile phases and drying steps.

Workflow Visualization

The following diagram illustrates the critical decision pathways for solvent selection to prevent precipitation.

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Caption: Solvent selection logic for C19-d3. High-concentration stocks require DMSO to prevent precipitation, while working solutions utilize Methanol.

Quality Control & Validation

Every batch of Internal Standard must be validated before use in clinical or critical research samples.

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A. Isotopic Purity Check

Inject the Working Standard (10 µg/mL) via LC-MS/MS scanning for the parent mass and unlabeled equivalent.

- Target: C19-d3 (m/z ~481.2)
- Contaminant: C19-d0 (m/z ~478.2)
- Acceptance Criteria: Unlabeled C19-d0 contribution must be < 0.5% of the C19-d3 peak area to prevent false positives in quantification.

B. Stability Monitoring (Hydrolysis)

Long-chain acylcarnitines are susceptible to hydrolysis, releasing free carnitine and fatty acid. [4]

- Monitor: Appearance of Free Carnitine-d3 (or d9/d0 depending on labeling position) and Nonadecanoic acid.
- Prevention: Ensure all stock solutions are acid-neutral. Avoid alkaline glass. If hydrolysis is observed (>2% increase in free carnitine), discard the stock.

Troubleshooting Common Issues

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Issue	Symptom	Root Cause	Corrective Action
Signal Loss	Low IS peak area in samples vs. neat standard	Adsorption to container walls	Use polypropylene or silanized glass. Avoid standard glass vials for low-conc working solutions (<100 ng/mL).
Retention Shift	C19-d3 elutes earlier than expected	Column overload or phase collapse	C19 is very hydrophobic. Ensure the LC gradient reaches 98-100% Organic (Acetonitrile/MeOH) to fully elute it.
Non-Linearity	IS response varies with injection volume	Solubility limit exceeded	Re-prepare stock using the DMSO method. Sonicate working solutions before every use.

References

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